

preparing R59949 stock solution for experiments

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Compound of Interest

Compound Name: R59949

Cat. No.: B1678721

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Application Notes and Protocols for R59949

Topic: Preparing **R59949** Stock Solution for Experiments Audience: Researchers, scientists, and drug development professionals.

Introduction

R59949 is a potent, cell-permeable inhibitor of diacylglycerol kinase (DGK).^{[1][2]} It acts as a pan-DGK inhibitor with an IC₅₀ value of 300 nM.^{[1][3]} **R59949** strongly inhibits type I DGK isoforms α and γ , and has a moderate inhibitory effect on type II DGK isoforms θ and κ .^{[1][3]} By blocking the conversion of diacylglycerol (DAG) to phosphatidic acid (PA), **R59949** leads to an accumulation of endogenous DAG, which in turn activates Protein Kinase C (PKC).^{[3][4]} This activity makes **R59949** a valuable tool for studying signaling pathways regulated by DAG and PKC. This document provides detailed protocols for the preparation and use of **R59949** in experimental settings.

Data Presentation

Table 1: Chemical and Physical Properties of **R59949**

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₅ F ₂ N ₃ OS	[5]
Molecular Weight	489.58 g/mol	[5]
CAS Number	120166-69-0	[5]
Appearance	White solid	[5]
Mechanism of Action	Pan-inhibitor of diacylglycerol kinase (DGK)	[1][3]
IC ₅₀	300 nM	[1][3]

Table 2: Solubility of **R59949**

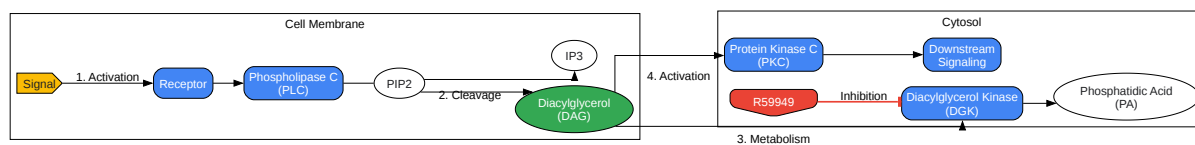
Solvent	Solubility	Notes	Reference
DMSO	60-100 mg/mL (approx. 122-204 mM)	Sonication is recommended to aid dissolution. Use fresh, anhydrous DMSO.	[1][5][6]
Ethanol	~2 mg/mL	-	[1]
Water	Insoluble	-	[1]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	-20°C	Up to 3 years	-	[5]
Stock Solution	-80°C	6-12 months	Aliquot to avoid repeated freeze-thaw cycles. Storing under nitrogen is recommended.	[1][3][5]
Stock Solution	-20°C	1 month	For short-term storage.	[1][3][6]

Signaling Pathway of R59949

R59949's primary mechanism of action involves the inhibition of diacylglycerol kinase (DGK). DGK is a critical enzyme that phosphorylates diacylglycerol (DAG) to produce phosphatidic acid (PA).[4] By inhibiting DGK, **R59949** prevents the metabolism of DAG, leading to its accumulation within the cell. Elevated levels of DAG, a key second messenger, result in the activation of downstream signaling cascades, most notably the Protein Kinase C (PKC) pathway.



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Caption: R59949 inhibits DGK, increasing DAG levels and activating PKC.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **R59949** Stock Solution

Materials:

- **R59949** powder (MW: 489.58 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[5]

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **R59949** needed:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 489.58 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 4.896 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 4.9 mg of **R59949** powder using an analytical balance in a sterile microcentrifuge tube. Record the exact weight.
- Add solvent: Add the calculated volume of anhydrous DMSO to the tube containing the **R59949** powder. For example, if you weighed exactly 4.9 mg, add 1 mL of DMSO.
- Dissolve the compound: Vortex the solution vigorously for 1-2 minutes until the powder is fully dissolved. If dissolution is slow, sonicate the tube for 5-10 minutes.[5] The solution should be clear.

- Aliquot and store: Dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile cryovials. This prevents contamination and degradation from repeated freeze-thaw cycles.[\[1\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year).[\[5\]](#)

Protocol 2: In Vitro Inhibition of Nitric Oxide Production in RASMCs

This protocol is based on the methodology used to study the effect of **R59949** on rat aortic smooth muscle cells (RASMCs).[\[1\]](#)[\[7\]](#)

Materials:

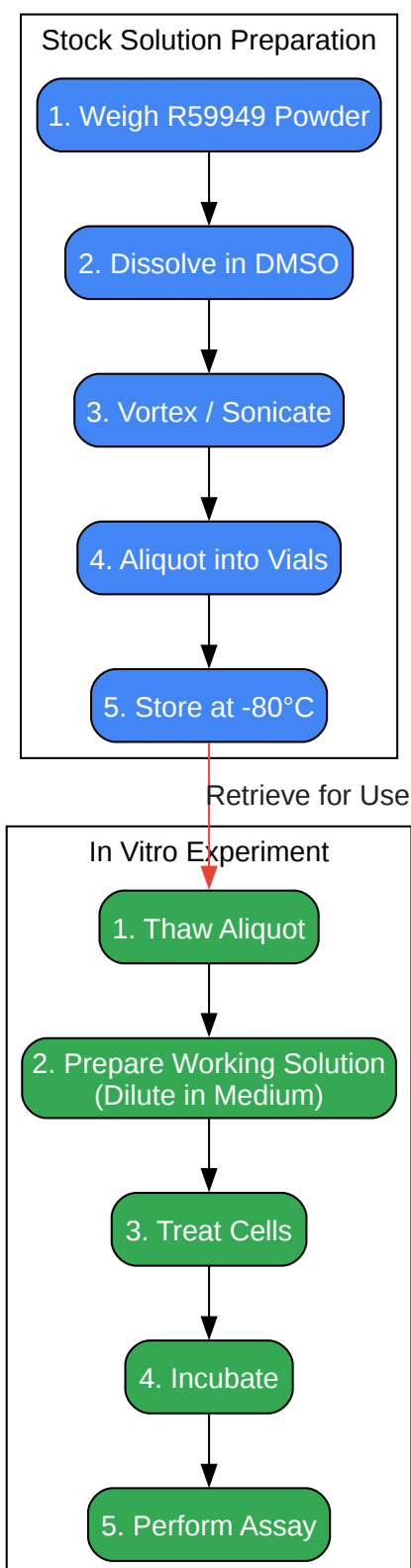
- Rat Aortic Smooth Muscle Cells (RASMCs)
- DMEM containing 10% FBS
- 24-well cell culture plates
- **R59949** stock solution (10 mM in DMSO)
- Interleukin-1 beta (IL-1β)
- Phosphate-Buffered Saline (PBS)
- Griess Reagent kit for Nitric Oxide (NO) measurement

Procedure:

- Cell Seeding: Seed RASMCs in a 24-well plate at a density that will result in a confluent monolayer at the time of the experiment. Culture the cells in DMEM with 10% FBS at 37°C in a 5% CO₂ incubator.[\[1\]](#)
- Prepare Working Solution: On the day of the experiment, thaw an aliquot of the 10 mM **R59949** stock solution. Prepare a working solution by diluting the stock solution in fresh culture medium to the desired final concentration. For a final concentration of 10 µM, perform a 1:1000 dilution (e.g., add 1 µL of 10 mM stock to 1 mL of medium). Also, prepare a vehicle control using the same concentration of DMSO in the medium.

- Pre-treatment: When cells are confluent, aspirate the old medium and wash the cells once with sterile PBS. Add the medium containing 10 μ M **R59949** (or vehicle control) to the appropriate wells.
- Incubation: Incubate the cells for 30 minutes at 37°C.[\[1\]](#)
- Stimulation: After the pre-treatment incubation, add IL-1 β to the wells to a final concentration of 10 ng/mL to induce NO production. Do not add IL-1 β to negative control wells.[\[1\]](#)
- Incubation: Return the plate to the incubator and incubate for 24 hours.[\[1\]](#)
- Sample Collection: After 24 hours, collect the cell culture supernatant from each well for analysis.
- Nitric Oxide Measurement: Determine the concentration of nitrite (a stable product of NO) in the supernatant using a Griess Reagent kit, following the manufacturer's instructions.[\[1\]](#) Measure the absorbance at 540 nm.
- Data Analysis: Compare the nitrite levels in the **R59949**-treated wells to the vehicle-treated control wells to determine the inhibitory effect of **R59949** on IL-1 β -induced NO production.

Experimental Workflow Visualization



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Caption: Workflow for preparing and using **R59949** in experiments.

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